

Safeguarding Your Laboratory: Proper Disposal Procedures for Sodium Bromide

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Compound of Interest

Compound Name: Sodium Bromide

CAS No.: 12431-56-0

Cat. No.: B10775806

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **sodium bromide**, a common laboratory reagent. Adherence to these procedures is critical for regulatory compliance and the protection of personnel and the environment.

Immediate Safety and Handling Precautions

Before beginning any disposal process, consult your institution's specific safety protocols and the material's Safety Data Sheet (SDS). The following are general but crucial safety measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side shields or goggles, nitrile rubber gloves, and a lab coat. In case of dust, use respiratory protection.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Ventilation:** Work in a well-ventilated area to avoid inhalation of any dust.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Spill Management:** In the event of a spill, carefully sweep or shovel up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

[5] Do not flush spills into surface water or the sanitary sewer system.[5]

Step-by-Step Disposal Protocol

The disposal of **sodium bromide** is governed by local, regional, and national regulations. While not typically classified as a hazardous waste by the Department of Transportation (DOT), it is imperative to follow the established guidelines of your institution and governing bodies.[1][5][8]

- **Regulatory Assessment:** The first and most critical step is to consult your local, state, and federal hazardous waste regulations to ensure complete and accurate classification and disposal requirements.[5][8] Chemical waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste.[5]
- **Waste Collection:**
 - For solid **sodium bromide**, collect the waste in a clearly labeled, sealed container.[3]
 - For solutions of **sodium bromide**, store the waste in a labeled, leak-proof container. Do not mix with other waste streams unless explicitly permitted by your institution's waste management plan.
- **Waste Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids and oxidizing agents.[5][6]
- **Contact Environmental Health and Safety (EHS):** Your institution's EHS department is the primary resource for guidance on chemical waste disposal. They will provide specific instructions for the collection, labeling, and pickup of the **sodium bromide** waste.
- **Licensed Disposal:** Arrange for the disposal of the waste through a licensed and approved waste disposal company.[2] In some cases, surplus or non-recyclable solutions may be offered to such a company.[2]

Important Note: Do not discharge **sodium bromide** into waterways, drains, or sewers.[6][7]

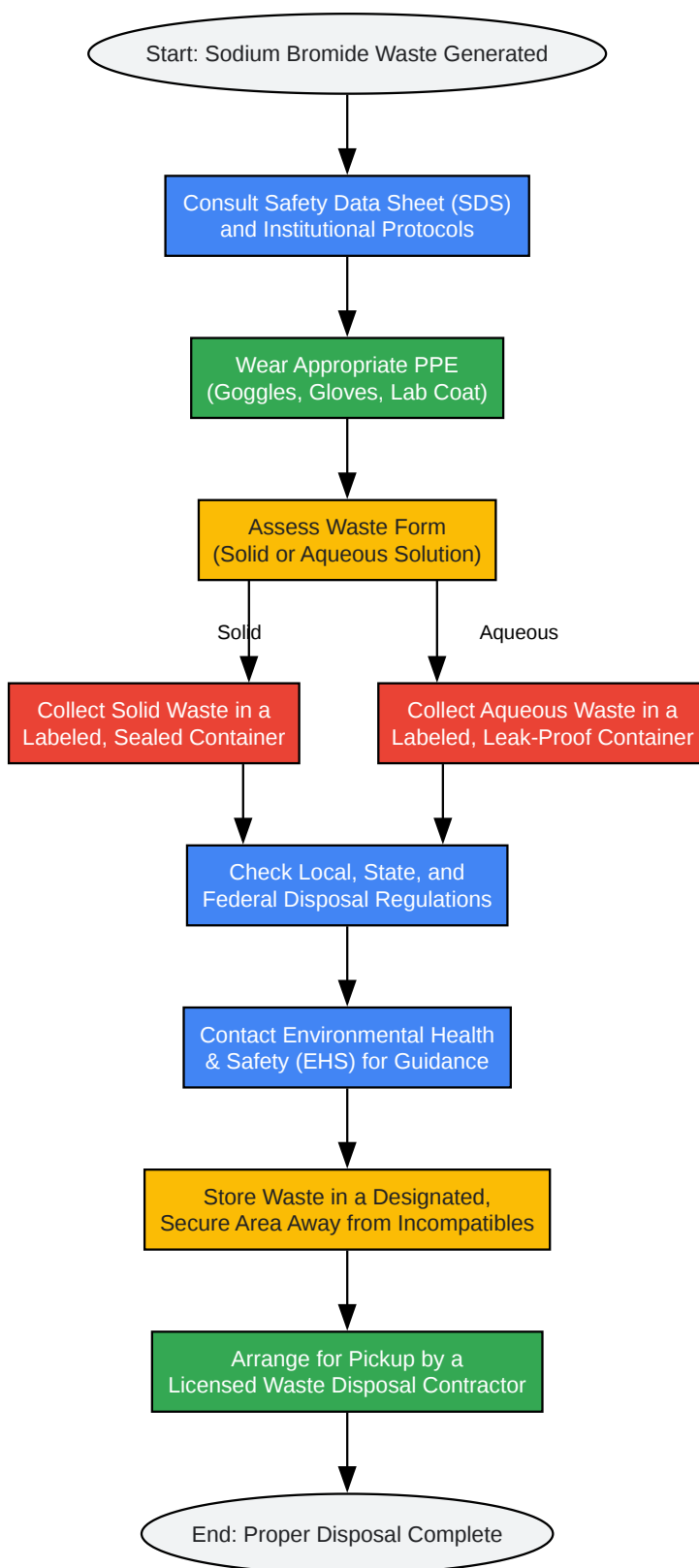
Quantitative Data Summary

The following table summarizes key quantitative data for **sodium bromide** relevant to safety and environmental impact.

Parameter	Value	Reference
Solubility in Water	905 g/L at 20°C	[6]
pH	~5.4 (50 g/L solution at 20°C)	[6]
Acute Oral Toxicity (Rat LD50)	3.5 g/kg	[6]
Aquatic Toxicity (Daphnia magna EC50, 48h)	5800 mg/L	[6]
Aquatic Toxicity (Fish LC50, 96h)	>1000 mg/L (Bluegill)	[8]

Disposal Decision Workflow

The following diagram outlines the logical steps for the proper disposal of **sodium bromide** waste in a laboratory setting.



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Sodium Bromide Disposal Workflow

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